

basic principles of MS6105 as a chemical probe

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Compound of Interest

Compound Name: MS6105

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MS6105 as a Chemical Probe: A Technical Guide

Introduction

MS6105 is a first-in-class chemical probe designed as a proteolysis-targeting chimera (PROTAC) that potently and selectively induces the degradation of lactate dehydrogenase A (LDHA) and lactate dehydrogenase B (LDHB).[1][2][3] As a key enzyme in glycolysis, LDH is frequently overexpressed in various cancers and is crucial for tumor growth and maintenance, making it a significant therapeutic target.[3][4] **MS6105** serves as an invaluable tool for researchers to investigate the pathophysiological functions of LDH in vitro and in vivo, particularly in the context of cancer metabolism and drug development.[3][5] This guide details the core principles, mechanism of action, quantitative data, and key experimental protocols for utilizing **MS6105**.

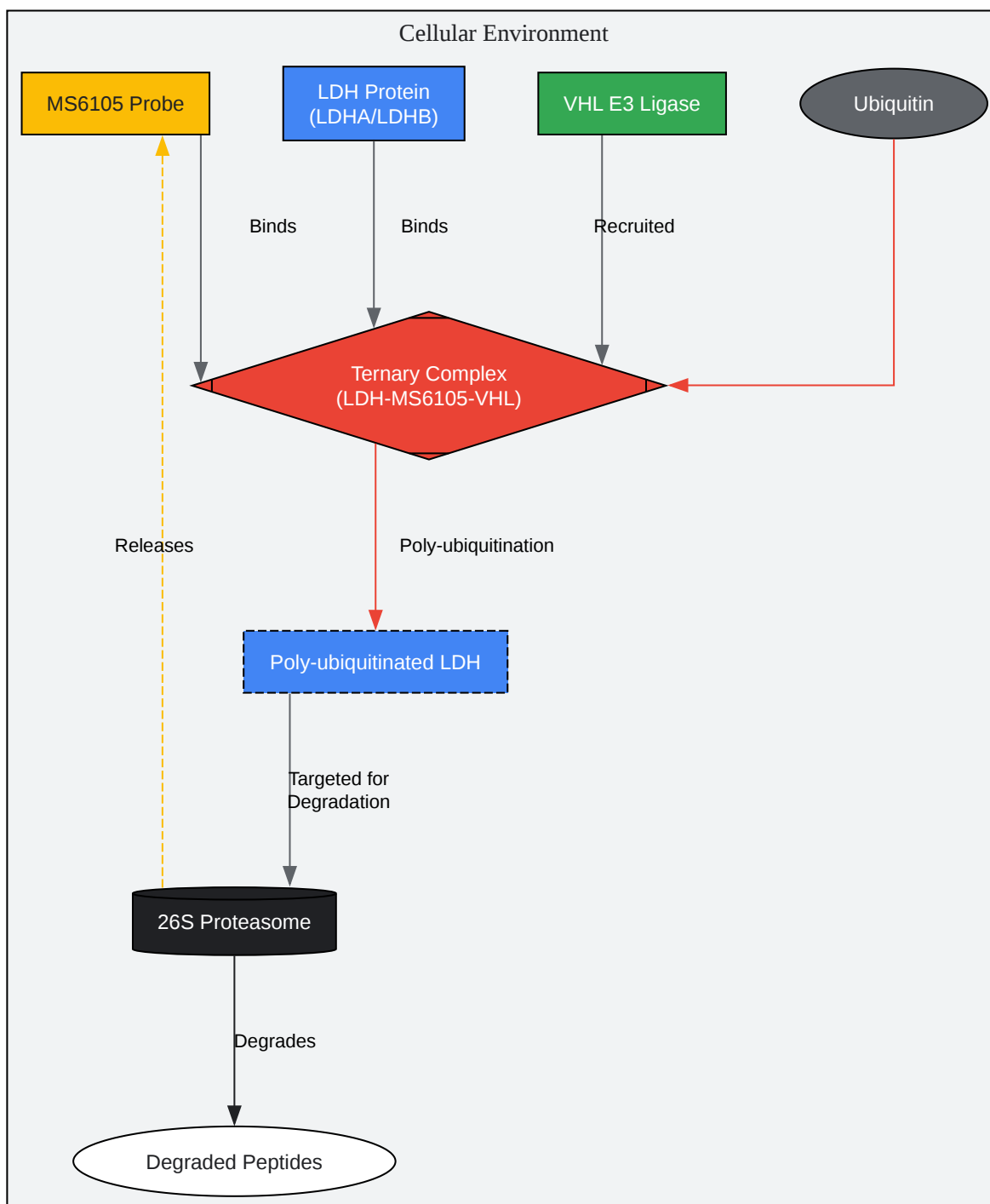
Core Principles and Mechanism of Action

MS6105 is a bifunctional molecule consisting of three key components: a ligand that binds to the target protein (LDH), a ligand that recruits an E3 ubiquitin ligase (in this case, Von Hippel-Lindau or VHL), and a linker connecting the two.[6]

The mechanism of action follows the PROTAC-mediated protein degradation pathway:

- Ternary Complex Formation: **MS6105** simultaneously binds to an LDH subunit (LDHA or LDHB) and the VHL E3 ligase, forming a ternary complex (LDH-**MS6105**-VHL).[5]
- Ubiquitination: The formation of this complex brings LDH into close proximity with the E3 ligase machinery. The E3 ligase then facilitates the transfer of ubiquitin molecules from a ubiquitin-conjugating enzyme (E2) to lysine residues on the surface of the LDH protein. This process is repeated to form a polyubiquitin chain.
- Proteasomal Degradation: The polyubiquitinated LDH is recognized by the 26S proteasome, a cellular machine responsible for degrading unwanted proteins. The proteasome unfolds and degrades the LDH protein into small peptides, while **MS6105** is released and can catalyze further rounds of degradation.[1][5][7]

This degradation is dependent on the ubiquitin-proteasome system (UPS).[3][5]



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Caption: Mechanism of **MS6105**-induced degradation of LDH protein.

Data Presentation

The efficacy of **MS6105** has been quantified through various cellular assays. The data below is primarily from studies in pancreatic cancer cell lines.

Table 1: Degradation Potency of **MS6105**

Target Protein	Cell Line	DC ₅₀ (nM)	D _{max} (%)	Timepoint (h)	Citation(s)
LDHA	PANC-1	38	93	48	[1] [2] [6]
LDHB	PANC-1	74	86	48	[1] [2] [6]
DC ₅₀ : Half-maximal degradation concentration . D _{max} : Maximum degradation.					

Table 2: Anti-proliferative Activity of **MS6105**

Cell Line	GI ₅₀ / IC ₅₀ (μM)	Timepoint (h)	Citation(s)
PANC-1	16.1	48	[1] [6]
MiaPaca2	12.2	48	[1]
GI ₅₀ /IC ₅₀ : Half-maximal concentration for growth inhibition.			

Table 3: Physicochemical Properties of **MS6105**

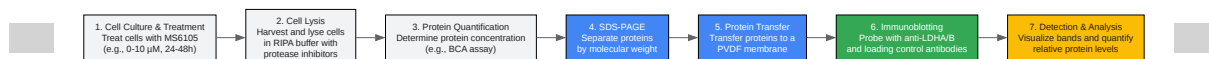
Property	Value	Citation(s)
CAS Number	2891709-58-1	[1][6]
Molecular Formula	C ₆₅ H ₈₁ N ₉ O ₉ S ₃	[6]
Molecular Weight	1228.6 g/mol	[6]

Experimental Protocols

Detailed methodologies for key experiments to characterize the activity of **MS6105** are provided below.

Western Blotting to Confirm Protein Degradation

Objective: To qualitatively and quantitatively assess the degradation of LDHA and LDHB in cells treated with **MS6105**.



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Caption: Experimental workflow for Western Blot analysis.

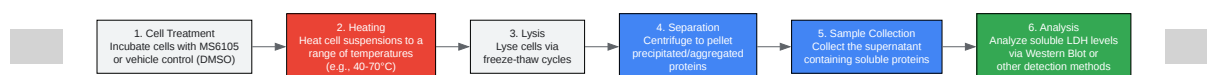
Methodology:

- Cell Treatment: Plate cells (e.g., PANC-1) and allow them to adhere. Treat with varying concentrations of **MS6105** (e.g., 10 nM to 10 µM) and a vehicle control (DMSO) for a specified time (e.g., 24 or 48 hours).
- Lysis: Wash cells with ice-cold PBS and lyse them using radioimmunoprecipitation assay (RIPA) buffer supplemented with protease and phosphatase inhibitors.[8]
- Quantification: Determine the total protein concentration of each lysate using a BCA or Bradford assay to ensure equal loading.

- Electrophoresis: Denature protein lysates in SDS-PAGE sample buffer. Load equal amounts of protein (e.g., 20-30 µg) onto a polyacrylamide gel and separate by electrophoresis.[9]
- Transfer: Transfer the separated proteins from the gel to a polyvinylidene difluoride (PVDF) membrane.
- Blocking and Antibody Incubation: Block the membrane with 5% non-fat milk or bovine serum albumin (BSA) in Tris-buffered saline with Tween 20 (TBST) for 1 hour. Incubate the membrane with primary antibodies against LDHA, LDHB, and a loading control (e.g., GAPDH, β -actin) overnight at 4°C.[8]
- Secondary Antibody and Detection: Wash the membrane with TBST and incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature. Visualize protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.
- Analysis: Quantify band intensities using software like ImageJ. Normalize the LDHA/LDHB band intensity to the loading control to determine the relative protein reduction.

Cellular Thermal Shift Assay (CETSA) for Target Engagement

Objective: To confirm the direct binding of **MS6105** to LDH within intact cells by measuring the thermal stabilization of the target protein.[10]



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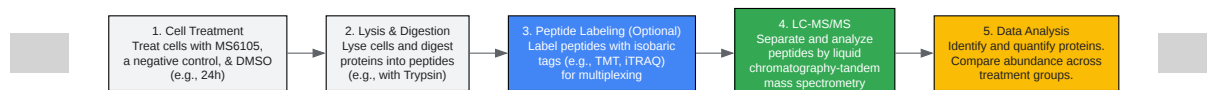
Caption: Experimental workflow for the Cellular Thermal Shift Assay (CETSA).

Methodology:

- Cell Treatment: Treat intact cells in suspension with a saturating concentration of **MS6105** or vehicle control (DMSO) for 1 hour at 37°C.[11]
- Heat Challenge: Aliquot the cell suspensions into PCR tubes. Heat the tubes to a range of different temperatures (e.g., from 40°C to 70°C in 2-3°C increments) for 3 minutes, followed by cooling for 3 minutes at room temperature.[11][12]
- Lysis: Lyse the cells by subjecting them to three rapid freeze-thaw cycles using liquid nitrogen and a heat block.
- Separation of Soluble Fraction: Separate the soluble proteins from the precipitated (denatured) proteins by ultracentrifugation (e.g., 20,000 x g for 20 minutes at 4°C).[10]
- Analysis: Collect the supernatant and analyze the amount of soluble LDH remaining at each temperature using Western Blotting, as described in the protocol above.
- Data Interpretation: In the presence of a binding ligand like **MS6105**, the target protein (LDH) will be stabilized, leading to less precipitation at higher temperatures. This is observed as a rightward shift in the melting curve (a plot of soluble protein vs. temperature) for **MS6105**-treated samples compared to the control.[13]

Quantitative Proteomics for Selectivity Profiling

Objective: To perform an unbiased, global proteomic analysis to confirm the selectivity of **MS6105** for LDHA and LDHB and identify potential off-targets.[3][5]



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Caption: Workflow for quantitative proteomics analysis.

Methodology:

- Sample Preparation: Treat PANC-1 cells in triplicate with **MS6105** (e.g., 3 μ M), a negative control compound that does not degrade LDH, and a DMSO vehicle control for 24 hours.[5]
- Lysis and Protein Digestion: Harvest and lyse the cells. Quantify the protein and digest equal amounts from each sample into peptides using an enzyme like trypsin.[14]
- Peptide Labeling: For multiplexed analysis, label the peptides from each condition with isobaric tags (e.g., TMT or iTRAQ). Combine the labeled samples into a single mixture.[15] For a label-free approach, samples are analyzed individually.
- LC-MS/MS Analysis: Analyze the peptide mixture using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The mass spectrometer will fragment the peptides and measure the mass-to-charge ratio of the fragments.
- Data Analysis: Use a proteomics software suite (e.g., MaxQuant, Proteome Discoverer) to search the MS/MS spectra against a human protein database to identify peptides and their corresponding proteins. Quantify the relative abundance of each protein across the different treatment groups.[15][16]
- Interpretation: A highly selective probe will show a significant reduction only in the levels of its intended targets (LDHA and LDHB) compared to the control treatments. A volcano plot can be used to visualize proteins that are significantly up- or down-regulated.

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